Application Note: 1,2,3-Propanetriyl tris(mercaptoacetate) as a Chain Transfer Agent

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Compound of Interest

Compound Name:	*1,2,3-Propanetriyl tris(mercaptoacetate)*
CAS No.:	*14974-53-9*
Cat. No.:	*B084273*

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Executive Summary

1,2,3-Propanetriyl tris(mercaptoacetate)—often referred to as Glycerol Tris(thioglycolate) or GTTG—is a trifunctional thiol utilized primarily as a Chain Transfer Agent (CTA) and crosslinker in radical polymerization. Unlike monofunctional thiols used strictly for molecular weight control, this molecule's trifunctionality (

) allows it to serve dual roles: reducing shrinkage stress in UV-curable coatings via the thiol-ene mechanism and acting as a branching agent in conventional acrylic polymerizations.

This guide details the physicochemical properties, reaction mechanisms, and validated protocols for deploying **1,2,3-Propanetriyl tris(mercaptoacetate)** in high-performance polymer synthesis.

Chemical Identity & Properties

Note on Nomenclature: This compound is the ester of glycerol and mercaptoacetic acid (thioglycolic acid). It is distinct from, though functionally similar to, trimethylolpropane tris(3-

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mercaptopropionate) (TMPMP). The mercaptoacetate moiety typically exhibits higher reactivity and a more pungent odor than its mercaptopropionate counterparts due to the proximity of the electron-withdrawing ester group to the thiol.

Property	Specification
Chemical Name	1,2,3-Propanetriyl tris(mercaptoacetate)
Common Name	Glycerol Tris(thioglycolate)
CAS Number	14974-53-9
Molecular Formula	
Molecular Weight	314.4 g/mol
Functionality ( )	3 (Trifunctional)
Appearance	Clear, colorless to pale yellow liquid
Refractive Index ( )	~1.52 - 1.54 (High RI due to sulfur content)
Solubility	Soluble in ketones, esters, acrylates; Insoluble in water
Odor	Strong, characteristic sulfidic (skunk-like)

Mechanism of Action

The Thiol-Ene Cycle (Step-Growth)

When paired with multifunctional alkenes (enes), **1,2,3-Propanetriyl tris(mercaptoacetate)** participates in a radical step-growth mechanism. This is not a "chain-growth" process in the traditional sense; rather, it alternates between a thiyl radical adding to an ene and a carbon-centered radical abstracting a hydrogen from the thiol.[1][2][3]

Key Advantages:

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- Oxygen Inhibition Resistance: The hydrogen abstraction step regenerates the thiyl radical even in the presence of oxygen, overcoming the classic inhibition seen in acrylics.
- Stress Relaxation: The delayed gelation point allows stress to dissipate during curing.

Chain Transfer in Acrylates (Chain-Growth)

When added to conventional methacrylate/acrylate systems (0.5 – 5 wt%), the thiol acts as a classic Chain Transfer Agent.

- Termination: The propagating polymer radical (

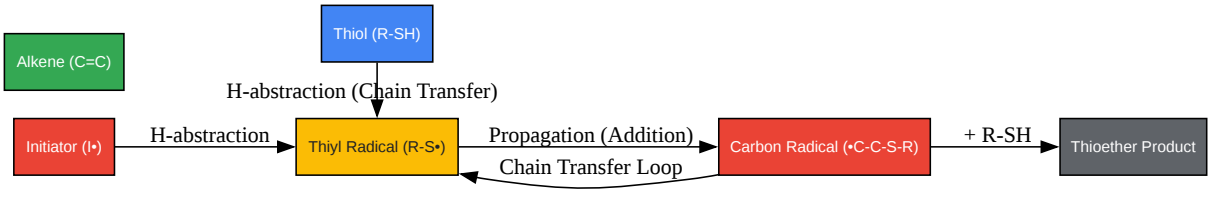
) abstracts a hydrogen from the thiol (

  ), terminating the polymer chain (

).
- Re-initiation: The resulting thiyl radical (

) initiates a new polymer chain.

Because the CTA is trifunctional, the "dead" chains are actually tethered to the glycerol core, leading to star-branched or hyperbranched architectures rather than simple linear chains.



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Figure 1: The Thiol-Ene radical cycle.[2][3] The "Chain Transfer Loop" is the critical step that governs molecular weight control and oxygen tolerance.

Application Protocols

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Protocol A: High-Refractive Index Optical Coating (Thiol-Ene)

Objective: Create a high-RI, flexible coating using **1,2,3-Propanetriyl tris(mercaptoacetate)** as the crosslinker.

Materials:

- Thiol: **1,2,3-Propanetriyl tris(mercaptoacetate)** (GTTG).
- Ene: Triallyl Isocyanurate (TAIC) or similar allyl monomer.
- Photoinitiator: 1-Hydroxycyclohexyl phenyl ketone (e.g., Irgacure 184).
- Substrate: Glass slides or PET film.

Stoichiometry: Thiol-Ene chemistry requires a strict 1:1 molar ratio of functional groups (SH : C=C).

- GTTG Equivalent Weight (EW)

  g/eq.
- TAIC Equivalent Weight (EW)

  g/eq.

Procedure:

- Formulation:
  - Mix 10.48 g of GTTG and 8.31 g of TAIC in an amber glass vial.
  - Add 1 wt% (0.19 g) of Photoinitiator.
  - Critical: Stir magnetically for 10 minutes. If the initiator is solid, gentle heat (40°C) may be required.
- Degassing:

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- Sonicate the mixture for 5 minutes to remove entrapped air bubbles.

- Application:
  - Apply to the substrate using a wire-wound drawdown bar (e.g., #10 bar for ~25 µm thickness).

- Curing:
  - Expose to UV LED (365 nm or 405 nm) at 50 mW/cm² for 60 seconds.
  - Note: Due to the oxygen resistance of thiols, nitrogen purging is usually unnecessary.

- Post-Cure:
  - Bake at 60°C for 1 hour to ensure maximum conversion and stability.

Protocol B: Molecular Weight Control in Acrylics (Chain Transfer)

Objective: Use GTTG to reduce the molecular weight of a methyl methacrylate (MMA) polymer and introduce branching.

Materials:

- Monomer: Methyl Methacrylate (MMA).
- CTA: **1,2,3-Propanetriyl tris(mercaptoacetate)**.[4]
- Initiator: AIBN (Azobisisobutyronitrile).
- Solvent: Toluene or Ethyl Acetate.

Procedure:

- Preparation:
  - Prepare a 20% solids solution of MMA in Toluene.

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- Add AIBN at 1 wt% relative to monomer.

- CTA Addition:
  - Prepare three reaction vessels with varying GTTG concentrations:
    - Control: 0 wt%
    - Low CTA: 1 wt% (relative to monomer)
    - High CTA: 3 wt% (relative to monomer)
- Polymerization:
  - Purge all vessels with Nitrogen for 15 minutes (Essential for AIBN initiation).
  - Seal vessels and heat to 70°C in an oil bath.
  - React for 6 hours.
- Termination & Analysis:
  - Quench reaction by cooling to 0°C and exposing to air.
  - Precipitate polymer in cold methanol.
  - Result: The "High CTA" sample will yield a lower viscosity polymer with a broader polydispersity index (PDI) due to the formation of star-branched structures centered on the glycerol core.

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Sources

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